

# Technical Support Center: 3-Hydroxyacyl-CoA Dehydrogenase (HADH) Spectrophotometric Assay

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## Compound of Interest

**Compound Name:** (3*R*,10*Z*,13*Z*,16*Z*,19*Z*,22*Z*,25*Z*)-3-hydroxyoctacosahexaenoyl-CoA

**Cat. No.:** B15545715

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## Introduction: The Principle of the HADH Assay

Welcome to the technical support center for the 3-hydroxyacyl-CoA dehydrogenase (HADH) spectrophotometric assay. As a Senior Application Scientist, my goal is to provide you with the in-depth technical and practical insights needed to ensure your HADH assays are robust, reproducible, and reliable.

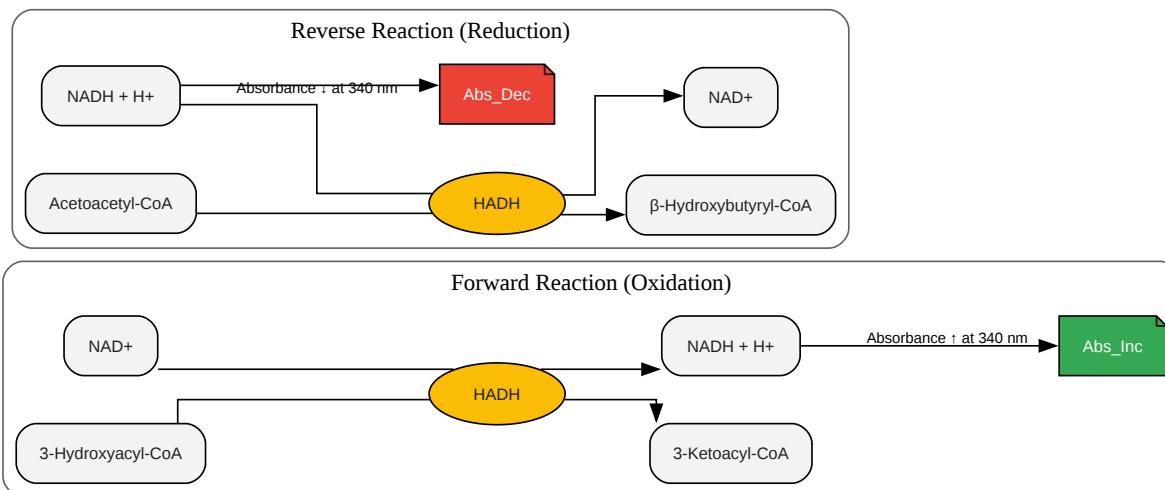
The HADH assay is a classic enzyme kinetics experiment used to measure the activity of 3-hydroxyacyl-CoA dehydrogenase (EC 1.1.1.35). This enzyme plays a crucial role in the beta-oxidation of fatty acids. The assay's principle is based on monitoring the change in absorbance at 340 nm.[\[1\]](#)

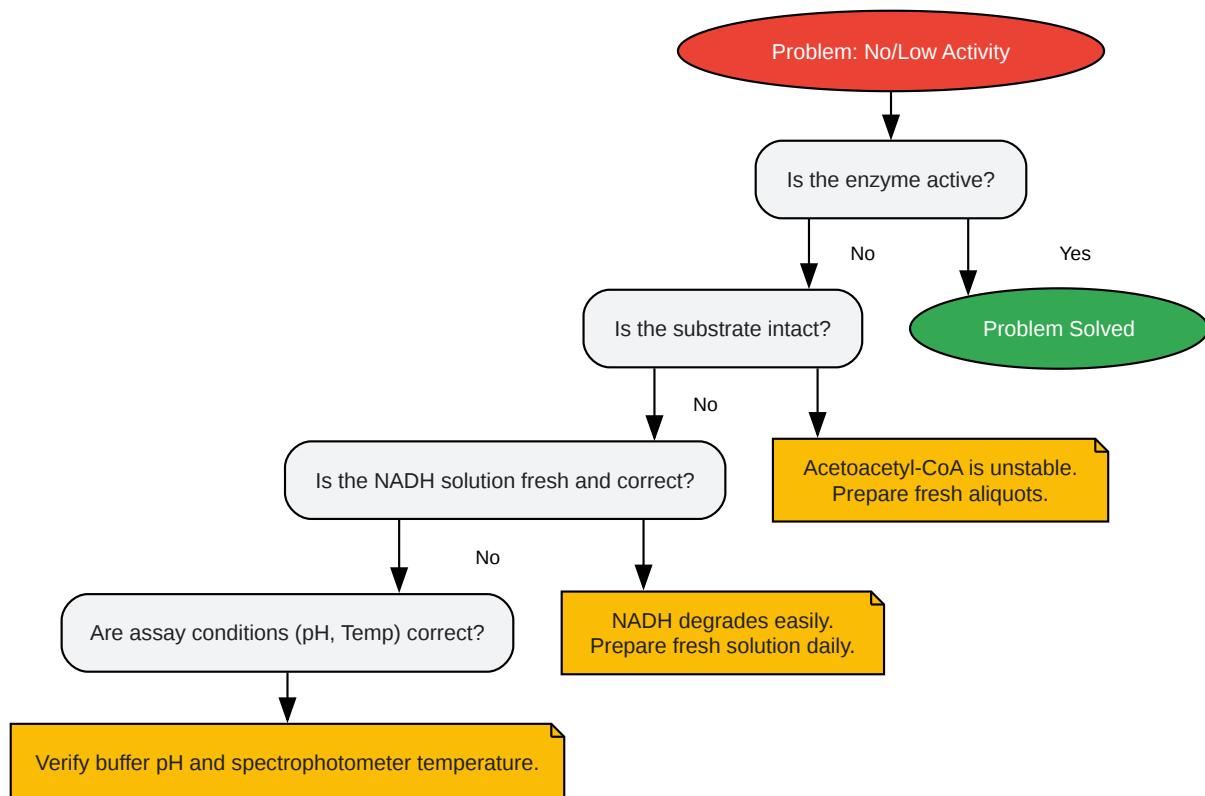
There are two common directions for this assay:

- Forward Reaction (Oxidation): Measures the HADH-catalyzed oxidation of a 3-hydroxyacyl-CoA substrate to a 3-ketoacyl-CoA, which involves the reduction of NAD<sup>+</sup> to NADH. The production of NADH leads to an increase in absorbance at 340 nm.[\[2\]](#)
- Reverse Reaction (Reduction): Measures the HADH-catalyzed reduction of a 3-ketoacyl-CoA substrate (like acetoacetyl-CoA) to a 3-hydroxyacyl-CoA, which involves the oxidation of NADH to NAD<sup>+</sup>. The consumption of NADH leads to a decrease in absorbance at 340 nm.[\[3\]](#)

The rate of change in absorbance at 340 nm is directly proportional to the HADH enzyme activity. This relationship is quantified using the Beer-Lambert law, where the molar extinction coefficient for NADH at 340 nm is  $6220 \text{ M}^{-1}\text{cm}^{-1}$ .<sup>[2]</sup>

## Visualizing the HADH Assay Principle



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## References

- 1. Enzyme Activity Measurement of 3-Hydroxyacyl-CoA Dehydrogenase Using Spectrophotometric Assays [creative-enzymes.com]
- 2. [benchchem.com](http://benchchem.com) [benchchem.com]
- 3. [sigmaaldrich.com](http://sigmaaldrich.com) [sigmaaldrich.com]

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